

An In-depth Technical Guide to the Isomers of Dichloromethylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dichloromethylbenzene*

Cat. No.: *B165763*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of **dichloromethylbenzene**, compounds of significant interest in organic synthesis and as precursors in the pharmaceutical and agrochemical industries. This document details their chemical identities, synthesis methodologies, separation techniques, and key applications, with a focus on their role in drug development.

Isomers of Dichloromethylbenzene and their CAS Numbers

Dichloromethylbenzene ($C_7H_6Cl_2$) exists in several isomeric forms, which can be categorized based on the position of the two chlorine atoms. There are six constitutional isomers where the chlorine atoms are substituted on the benzene ring, and one isomer where the chlorines are on the methyl group. The accurate identification of each isomer is crucial for its specific application and is standardized by its Chemical Abstracts Service (CAS) number.

Isomer Name	Common Abbreviation	CAS Number
2,3-Dichlorotoluene	2,3-DCT	32768-54-0
2,4-Dichlorotoluene	2,4-DCT	95-73-8
2,5-Dichlorotoluene	2,5-DCT	19398-61-9
2,6-Dichlorotoluene	2,6-DCT	118-69-4
3,4-Dichlorotoluene	3,4-DCT	95-75-0
3,5-Dichlorotoluene	3,5-DCT	25186-47-4
α,α -Dichlorotoluene (Benzal chloride)	98-87-3	

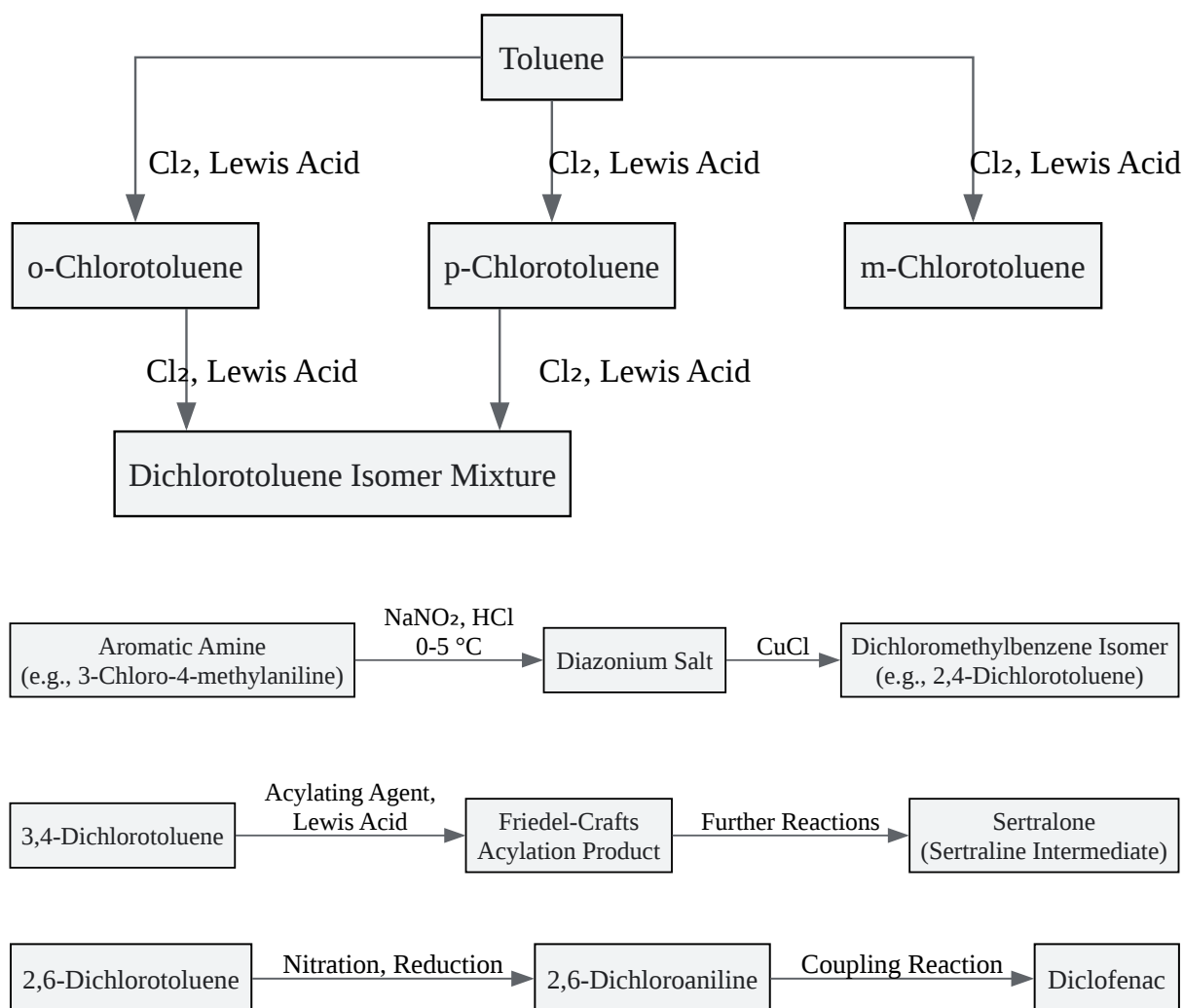
Synthesis of Dichloromethylbenzene Isomers

The synthesis of **dichloromethylbenzene** isomers can be achieved through various routes, primarily involving the chlorination of toluene or its chlorinated derivatives, or through the Sandmeyer reaction of corresponding amino-toluenes. The choice of method and reaction conditions dictates the isomeric distribution of the products.

Chlorination of Toluene and Chlorotoluenes

Direct chlorination of toluene in the presence of a Lewis acid catalyst, such as ferric chloride (FeCl_3) or aluminum chloride (AlCl_3), typically yields a mixture of monochlorotoluene isomers (ortho, meta, and para). Further chlorination of this mixture or of isolated chlorotoluene isomers leads to the formation of dichlorotoluenes. The isomer ratio is highly dependent on the starting material and the catalyst used.

Logical Relationship of Toluene Chlorination



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to the Isomers of Dichloromethylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165763#isomers-of-dichloromethylbenzene-and-their-cas-numbers\]](https://www.benchchem.com/product/b165763#isomers-of-dichloromethylbenzene-and-their-cas-numbers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com